

Application Notes and Protocols for QuEChERS Method in Tetraconazole Residue Extraction

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Compound of Interest		
Compound Name:	Tetraconazole	
Cat. No.:	B1682234	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction:

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food matrices. [1] This document provides a detailed protocol for the extraction of **tetraconazole**, a broad-spectrum systemic triazole fungicide, from various produce samples. The methodology is based on the principles of the original QuEChERS method and subsequent modifications, ensuring high recovery rates and low limits of detection suitable for regulatory compliance and food safety assessment.

Quantitative Data Summary

The following table summarizes the performance of the QuEChERS method for **tetraconazole** and other pesticides in various produce, providing an overview of expected recovery rates, limits of detection (LOD), and limits of quantification (LOQ).



Analyte	Matrix	Fortificati on Level (mg/kg)	Recovery (%)	LOD (mg/kg)	LOQ (mg/kg)	Referenc e
Tetraconaz ole	Tomato	0.1	89.4 - 95.6	0.01	0.02	[2][3]
Tetraconaz ole	Tomato	0.5	89.4 - 95.6	0.01	0.02	[2][3]
Tetraconaz ole	Tomato	1.0	89.4 - 95.6	0.01	0.02	[2][3]
Various Pesticides	Strawberrie s	0.05 - 0.10	70 - 125	0.0001 - 0.0059	0.0003 - 0.0197	[4]
Various Pesticides	Soil	LOQ, 10xLOQ, 100xLOQ	65 - 116	0.005 - 0.01	0.005 - 0.05	[5]
Various Pesticides	Milk	0.01, 0.025, 0.1, 0.2	70 - 120	-	-	[6]

Experimental Protocols

This section details the step-by-step methodology for the extraction and cleanup of **tetraconazole** residues from produce samples.

- 1. Materials and Reagents:
- Acetonitrile (ACN), HPLC grade
- Anhydrous Magnesium Sulfate (MgSO₄)
- Sodium Chloride (NaCl)
- Trisodium Citrate Dihydrate
- Disodium Hydrogen Citrate Sesquihydrate



- · Primary Secondary Amine (PSA) sorbent
- C18 (octadecyl) sorbent
- Graphitized Carbon Black (GCB) for pigmented samples
- 50 mL and 15 mL polypropylene centrifuge tubes with screw caps
- High-speed centrifuge
- Vortex mixer
- Analytical balance
- 2. Sample Preparation:
- Homogenize a representative portion of the produce sample (e.g., tomatoes, grapes, spinach) using a high-speed blender or food processor.
- For dry commodities like raisins or nuts, a wetting step is required prior to extraction. For example, for raisins, combine 5 grams of the homogenized sample with 8.5 mL of deionized water. For hazelnuts, add 10 mL of water to 5 grams of the homogenized sample.[7]
- Store the homogenized sample in a sealed container at -20°C if not used immediately.[2]
- 3. Extraction Procedure (based on EN 15662):
- Weigh 10 g (or the water-adjusted equivalent for dry samples) of the homogenized sample into a 50 mL centrifuge tube.[7]
- Add 10 mL of acetonitrile to the tube.
- Add an appropriate internal standard if necessary.
- Cap the tube and shake vigorously by hand for 1 minute to ensure thorough mixing.[7]
- Add the QuEChERS extraction salt packet containing 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate.[7]

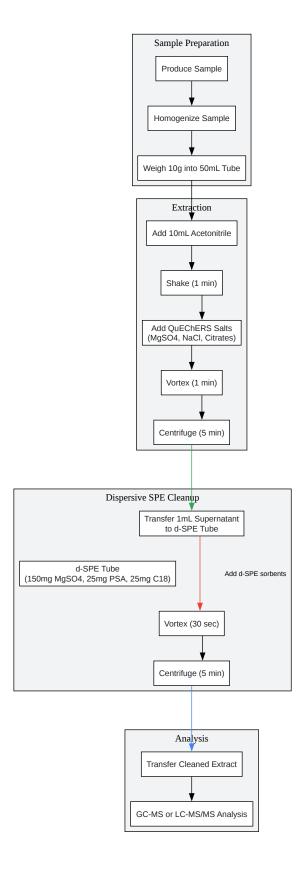


- Immediately cap the tube and shake vigorously for 1 minute.
- Centrifuge the tube at ≥ 3,000 g for 5 minutes.[7]
- 4. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
- Transfer a 1 mL aliquot of the upper acetonitrile supernatant into a 2 mL d-SPE microcentrifuge tube.
- The d-SPE tube should contain a mixture of sorbents for cleanup. A common composition for general produce is 150 mg MgSO₄, 25 mg PSA, and 25 mg C18.[7] For samples with significant pigment content (e.g., spinach, red bell peppers), the addition of GCB may be necessary, but it should be used with caution as it can retain planar pesticides.
- Cap the d-SPE tube and vortex for 30 seconds.
- Centrifuge the tube at high speed (e.g., >4000 rpm) for 5 minutes.[8]
- 5. Final Extract Preparation and Analysis:
- Carefully transfer the cleaned supernatant into an autosampler vial.
- The extract is now ready for analysis by Gas Chromatography-Mass Spectrometry (GC-MS)
 or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). For LC-MS/MS
 analysis, a 10x dilution with deionized water may be performed.[7]
- For GC analysis, matrix-matched standards should be prepared using blank produce extract to compensate for matrix effects.[7]

Experimental Workflow Diagram

The following diagram illustrates the key stages of the QuEChERS method for **tetraconazole** residue analysis.





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Caption: QuEChERS workflow for tetraconazole analysis.



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- To cite this document: BenchChem. [Application Notes and Protocols for QuEChERS Method in Tetraconazole Residue Extraction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682234#quechers-method-for-tetraconazole-residue-extraction-in-produce]

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